

An In-depth Technical Guide to the Molecular Structure of Cellotetraose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Cellotetraose**

Cat. No.: **B013520**

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Introduction

Cellotetraose is a tetrasaccharide, a carbohydrate composed of four D-glucose units linked by β -1,4 glycosidic bonds. As a fundamental repeating unit of cellulose, the most abundant biopolymer on Earth, **cellotetraose** serves as a crucial model compound for studying cellulose structure and enzymatic degradation. Its well-defined structure makes it an invaluable tool in various research fields, including biofuel development, enzymology, and materials science. Furthermore, recent studies have highlighted its role as a signaling molecule in plant defense mechanisms and its potential as a prebiotic in promoting gut health, opening new avenues for its application in agriculture and medicine.^[1] This guide provides a comprehensive overview of the molecular structure of **cellotetraose**, including its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its role in biological pathways.

Molecular Structure and Properties

Cellotetraose is a linear oligosaccharide with the chemical formula C₂₄H₄₂O₂₁.^[2] The molecule consists of four glucose monomers in the pyranose form, connected by β -1,4 glycosidic linkages. This specific linkage results in a straight-chain conformation, which is characteristic of cellulose. The terminal glucose unit at one end possesses a reducing hemiacetal group, while the other end has a non-reducing terminus.

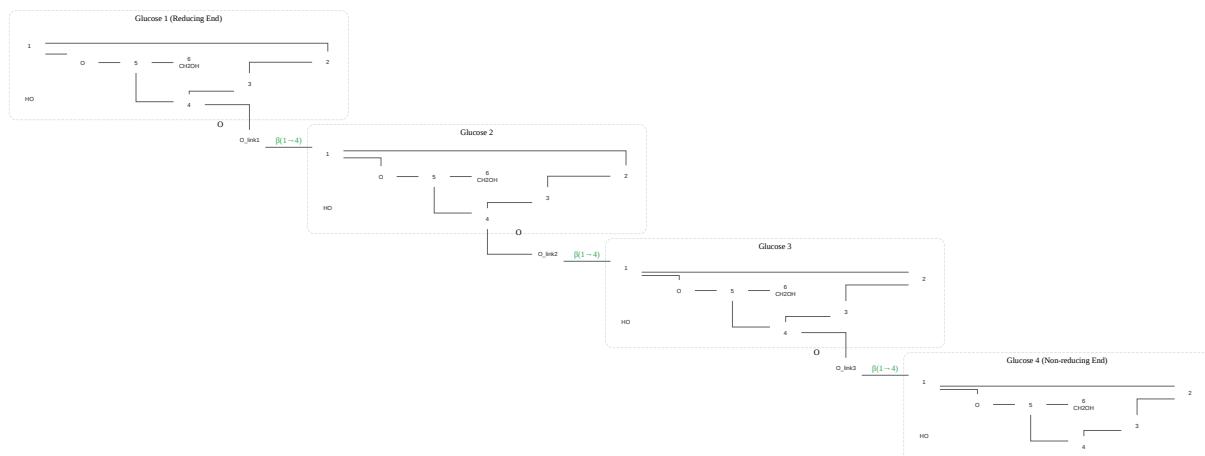
Physicochemical Properties

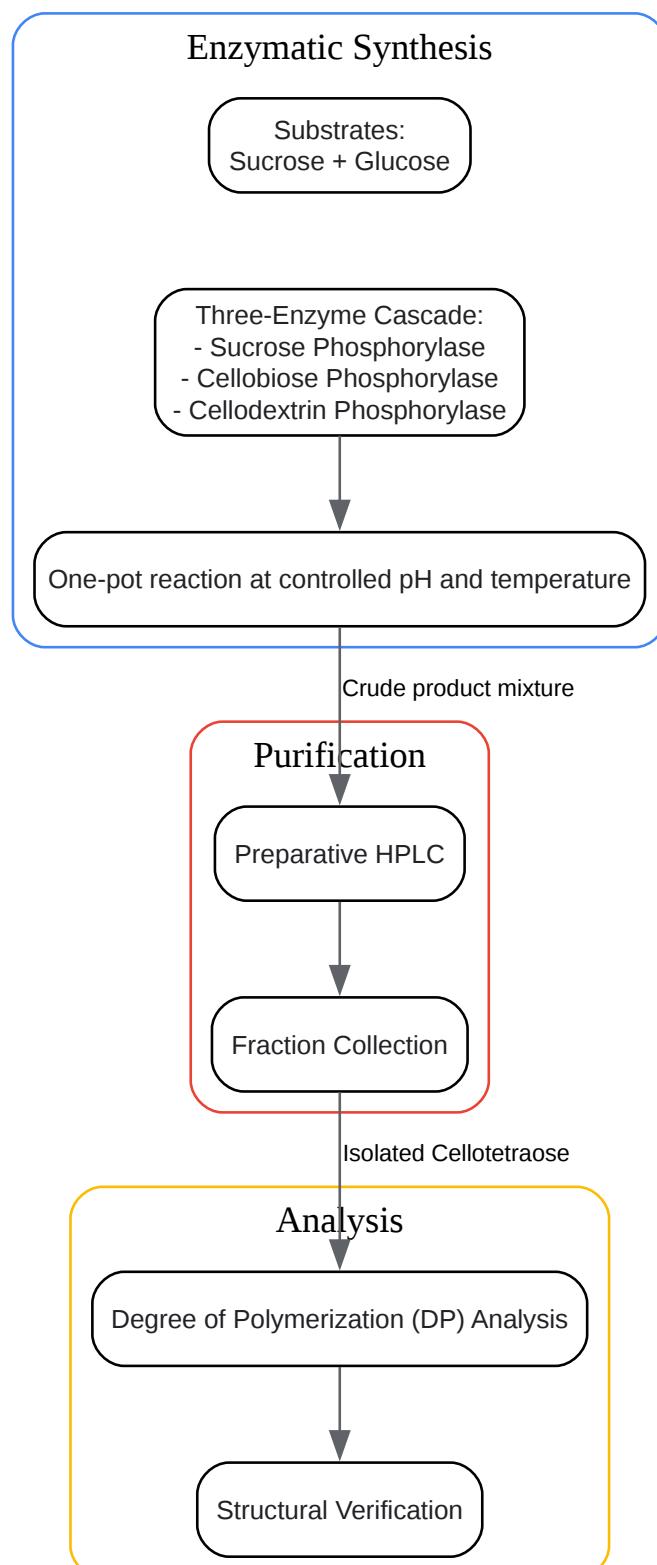
A summary of the key quantitative data for **cellotetraose** is presented in the table below.

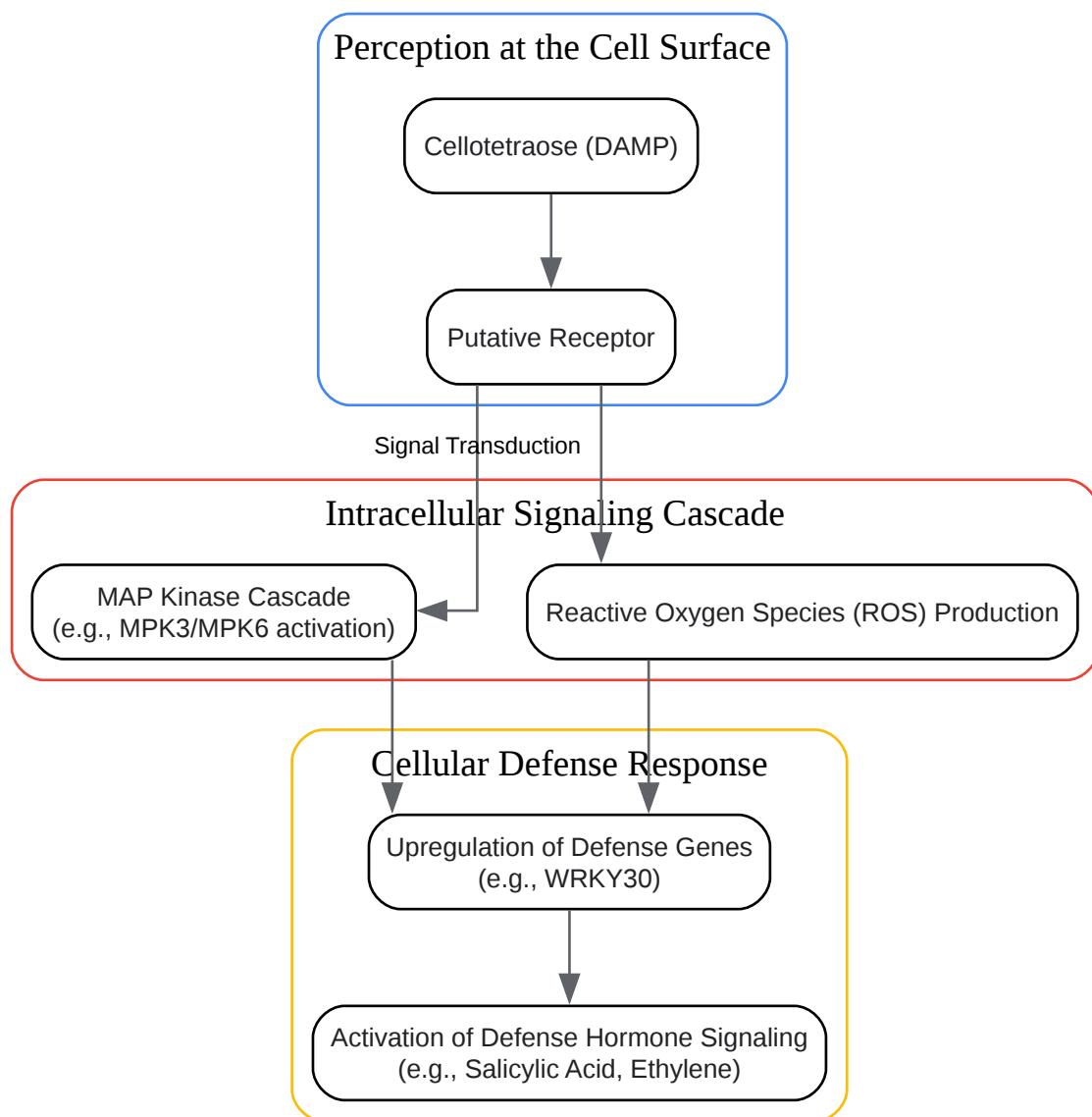
Property	Value	Source
Molecular Formula	C ₂₄ H ₄₂ O ₂₁	PubChem[2]
Molecular Weight	666.58 g/mol	PubChem[2]
CAS Number	38819-01-1	PubChem[2]
Appearance	White crystalline powder	
Melting Point	252 °C (decomposition)	
Optical Rotation ([α]D)	+21.7° (c=3.38 in water)	[3]
Computed XLogP3-AA	-9.3	PubChem[2]

2D Molecular Structure

The 2D structure of **cellotetraose**, illustrating the β -1,4 glycosidic bonds between the four glucose units, is depicted below.







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References

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- 3. fpl.fs.usda.gov [fpl.fs.usda.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Structure of Cellotetraose]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b013520#what-is-the-molecular-structure-of-cellotetraose>]

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